

An In-Depth Technical Guide to Acecarbromal: Chemical Structure and Properties

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Compound of Interest

Compound Name: Acecarbromal

Cat. No.: B1665409

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Introduction

Acecarbromal, also known by trade names such as Sedamyl and Abasin, is a sedative and hypnotic agent belonging to the acyclic ureide class of compounds.[1][2] First synthesized in the early 20th century, it has been utilized for its central nervous system depressant effects, primarily in the management of insomnia and anxiety.[1][3] Although its use has declined with the advent of newer pharmaceuticals, a technical understanding of its chemical and pharmacological properties remains pertinent for research into sedative-hypnotic drugs and their mechanisms of action. This guide provides a comprehensive overview of the chemical structure, properties, and known biological activities of **Acecarbromal**.

Chemical Identity and Structure

Acecarbromal is chemically identified as N-(acetylcarbamoyl)-2-bromo-2-ethylbutanamide.[4] Its structure features a central urea moiety with acetyl and bromo-diethylacetyl substitutions.

Table 1: Chemical Identifiers for **Acecarbromal**

Identifier	Value	Reference(s)
IUPAC Name	N-(acetylcarbamoyl)-2-bromo-2-ethylbutanamide	[4]
CAS Number	77-66-7	[1][4]
Molecular Formula	C9H15BrN2O3	[1][4]
Molecular Weight	279.13 g/mol	[4]
Canonical SMILES	CCC(Br) (CC)C(=O)NC(=O)NC(=O)C	[5]
InChI Key	SAZUGELZHZOXHB- UHFFFAOYSA-N	[6]

Physicochemical Properties

Acecarbromal is a white to off-white crystalline powder with a slightly bitter taste.[2][6] Its physicochemical properties are summarized in the table below.

Table 2: Physicochemical Properties of **Acecarbromal**

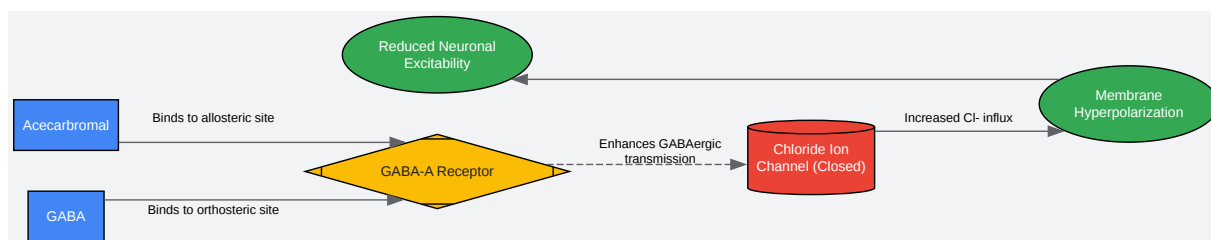
Property	Value	Reference(s)
Melting Point	108-109 °C	[2][7]
Solubility	Slightly soluble in water; freely soluble in alcohol and ethyl acetate.	[2][6]
XLogP3	2.3	[4]

Pharmacological Properties

Mechanism of Action

The primary mechanism of action of **Acecarbromal** is the positive allosteric modulation of the γ -aminobutyric acid type A (GABA-A) receptor.[3][8][9] The GABA-A receptor is the principal inhibitory neurotransmitter receptor in the central nervous system.[3][8] By binding to a site on

the receptor complex, **Accecarbromal** enhances the effect of GABA, leading to an increased influx of chloride ions into the neuron.[3][8] This hyperpolarization of the neuronal membrane makes it less likely to fire an action potential, resulting in a calming and sedative effect.[3]



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Accecarbromal's modulation of the GABA-A receptor.

Pharmacokinetics

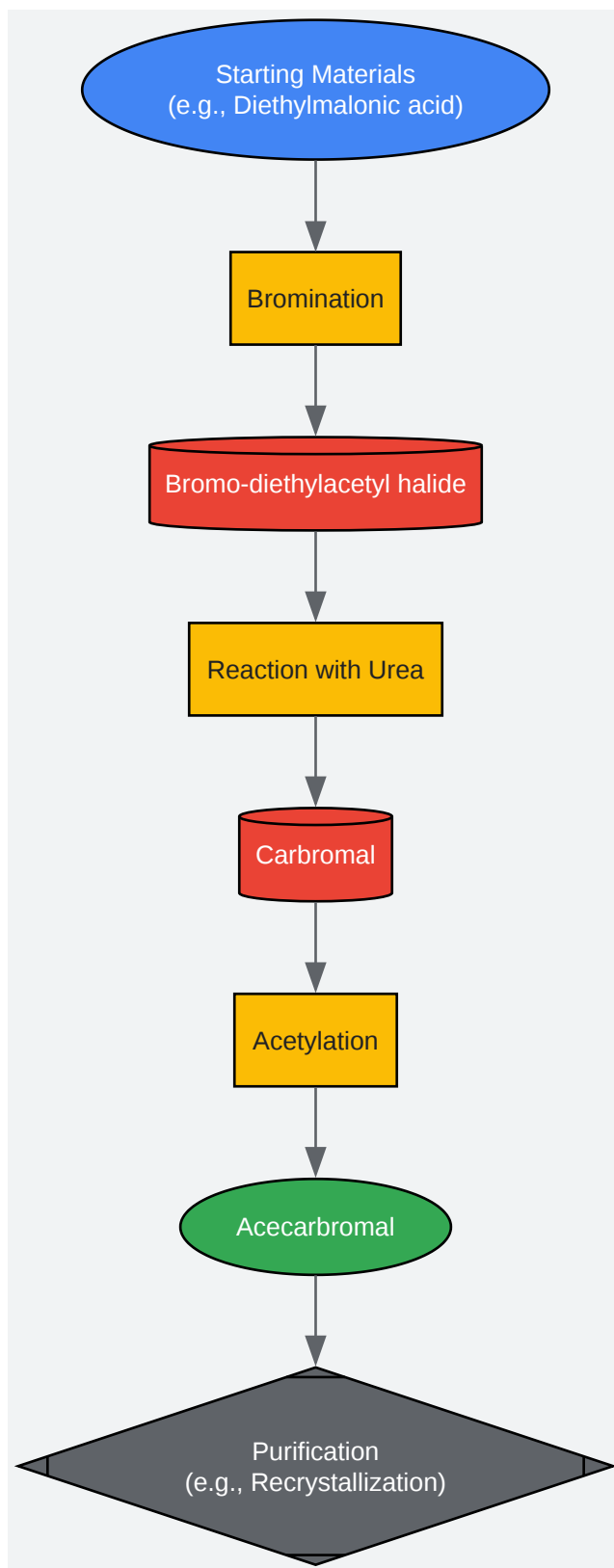
The pharmacokinetic profile of **Accecarbromal** involves absorption, distribution, metabolism, and excretion. Following oral administration, it is absorbed and distributed to the central nervous system.[8] Metabolism primarily occurs in the liver, where it undergoes biotransformation into more water-soluble metabolites.[8] These metabolites are subsequently excreted by the kidneys.[8] Chronic use of **Accecarbromal** can lead to the accumulation of bromide ions, which may result in a condition known as bromism, characterized by neurological and psychological symptoms.[10]

Experimental Protocols

Detailed, standardized experimental protocols for the synthesis and analysis of **Accecarbromal** are not widely available in the public domain. However, based on general chemical principles and related literature, the following outlines can be inferred.

Synthesis

A potential synthetic route for **Accecarbromal** involves a multi-step process. A generalized workflow is presented below.

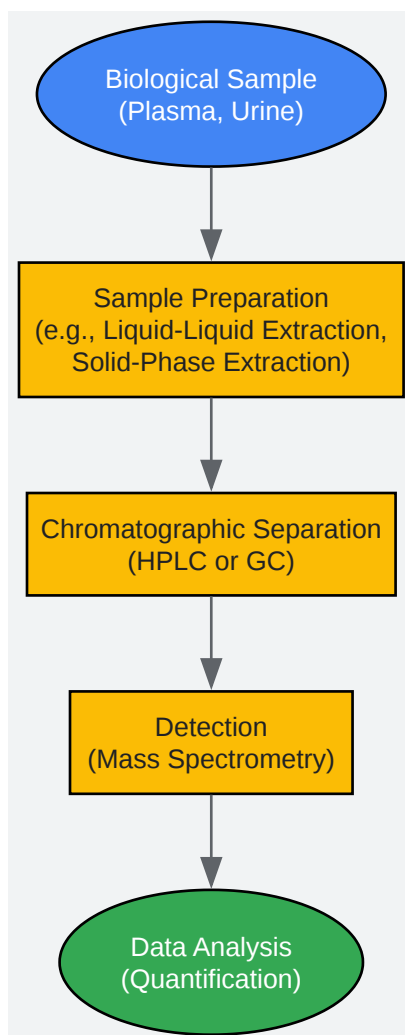


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A generalized workflow for the synthesis of **Acecarbromal**.

Analysis in Biological Fluids

The quantification of **Acecarbromal** in biological matrices such as plasma or urine would typically involve chromatographic techniques coupled with mass spectrometry. A general workflow for such an analysis is outlined below.



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A general workflow for the analysis of **Accecarbromal**.

Conclusion

Accecarbromal is a historically significant sedative-hypnotic agent whose mechanism of action through the potentiation of GABA-A receptors is well-understood. While its clinical application has diminished, its study continues to provide valuable insights for the development of new central nervous system depressants. The lack of detailed, publicly available experimental

protocols highlights a potential area for future research to fully characterize its synthesis, metabolism, and analytical methodologies. This guide serves as a foundational resource for professionals in the fields of pharmacology and drug development.

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References

- 1. researchgate.net [researchgate.net]
- 2. openanesthesia.org [openanesthesia.org]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. benchchem.com [benchchem.com]
- 5. Quantitative analysis of plasma acylcarnitines using gas chromatography chemical ionization mass fragmentography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. In vitro drug metabolism using liver microsomes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. In Vitro Drug Metabolite Profiling Using Hepatic S9 and Human Liver Microsomes | Springer Nature Experiments [experiments.springernature.com]
- 9. Cytochrome P450s and other enzymes in drug metabolism and toxicity - PMC [pmc.ncbi.nlm.nih.gov]
- 10. In Vitro Drug Metabolism Using Liver Microsomes - PubMed [pubmed.ncbi.nlm.nih.gov]
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